

N-Methyl Metribuzin-d3: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Methyl Metribuzin-d3

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For immediate release: An in-depth guide on **N-Methyl Metribuzin-d3**, a crucial analytical tool for researchers in environmental science and agriculture. This document provides a comprehensive overview of its chemical properties, structure, and applications, with a focus on its role in the quantitative analysis of the herbicide Metribuzin.

Introduction

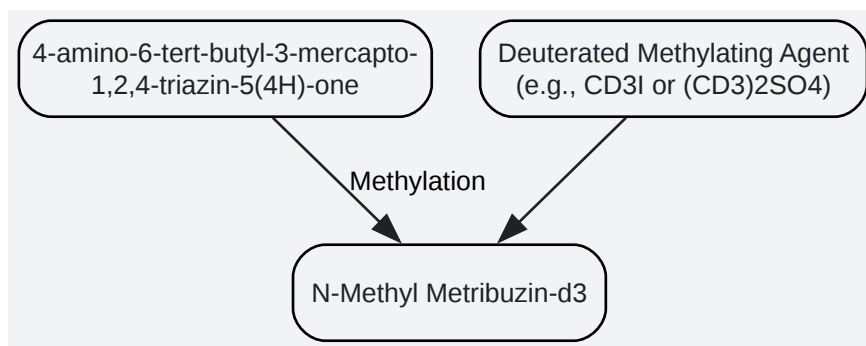
N-Methyl Metribuzin-d3 is the deuterated form of N-Methyl Metribuzin, which is a significant metabolite of the widely used triazinone herbicide, Metribuzin. Due to its isotopic labeling, **N-Methyl Metribuzin-d3** serves as an ideal internal standard for isotope dilution mass spectrometry (IDMS). This technique allows for highly accurate and precise quantification of Metribuzin and its metabolites in complex matrices such as soil, water, and biological tissues. The stable isotope label ensures that the internal standard behaves nearly identically to the analyte of interest during sample preparation and analysis, correcting for matrix effects and variations in instrument response.

Chemical Identity and Structure

N-Methyl Metribuzin-d3 is a synthetic compound not intended for direct application in agriculture but for use in a laboratory setting. Its chemical properties are summarized in the table below.

Property	Value
Chemical Name	6-(tert-butyl)-4-((methyl-d3)amino)-3-(methylthio)-1,2,4-triazin-5(4H)-one
CAS Number	1794754-27-0[1]
Molecular Formula	C ₉ H ₁₃ D ₃ N ₄ OS[1]
Molecular Weight	231.33 g/mol [1]
IUPAC Name	6-(tert-butyl)-4-[(trideuteriomethyl)amino]-3-(methylthio)-1,2,4-triazin-5-one
InChI Key	JBFWXRSTOLHNFZ-GKOSEXJESA-N[2]
SMILES	<chem>O=C1C(C(C)(C)C)=NN=C(SC)N1NC([2H])([2H])[2H]</chem> [3]
Synonyms	Metribuzin Methylamine-d3, 6-tert-Butyl-4-[(methyl-d3)amino]-3-(methylthio)-1,2,4-triazin-5(4H)-one[4]

The chemical structure of **N-Methyl Metribuzin-d3** is characterized by a triazinone ring with a tert-butyl group, a deuterated methylamino group, and a methylthio group attached.



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Caption: Inferred synthetic pathway for **N-Methyl Metribuzin-d3**.

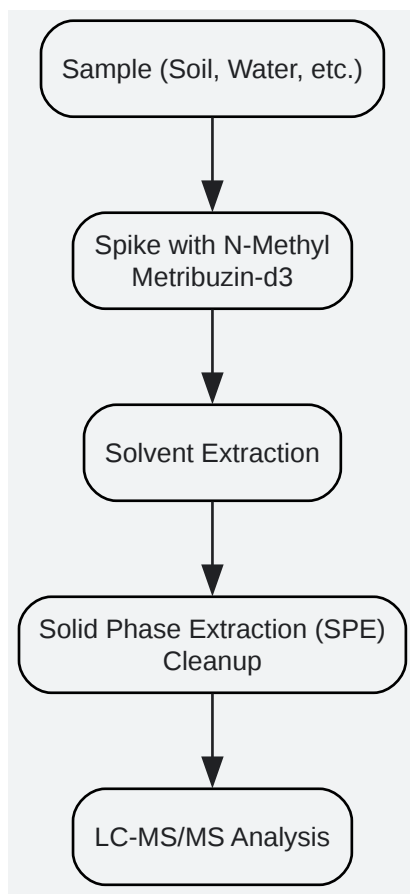
A plausible laboratory-scale synthesis would involve the following conceptual steps:

- **Reaction Setup:** The precursor, 4-amino-6-tert-butyl-3-mercapto-1,2,4-triazin-5(4H)-one, would be dissolved in a suitable solvent.
- **Addition of Methylating Agent:** A deuterated methylating agent, such as iodomethane-d3 (CD₃I) or dimethyl-d6 sulfate ((CD₃)₂SO₄), would be added to the reaction mixture.
- **Reaction Conditions:** The reaction would likely be carried out under basic conditions to facilitate the methylation, with controlled temperature and reaction time to ensure optimal yield and purity.
- **Purification:** The final product, **N-Methyl Metribuzin-d3**, would be purified from the reaction mixture using standard techniques such as crystallization or chromatography.

Analytical Method for Quantification of Metribuzin using N-Methyl Metribuzin-d3 as an Internal Standard

N-Methyl Metribuzin-d3 is ideally suited for use as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the determination of Metribuzin in various samples.

Sample Preparation (General Workflow):



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Caption: General workflow for sample preparation.

LC-MS/MS Parameters:

The following table provides typical LC-MS/MS parameters for the analysis of Metribuzin, which would be applicable when using **N-Methyl Metribuzin-d3** as an internal standard.

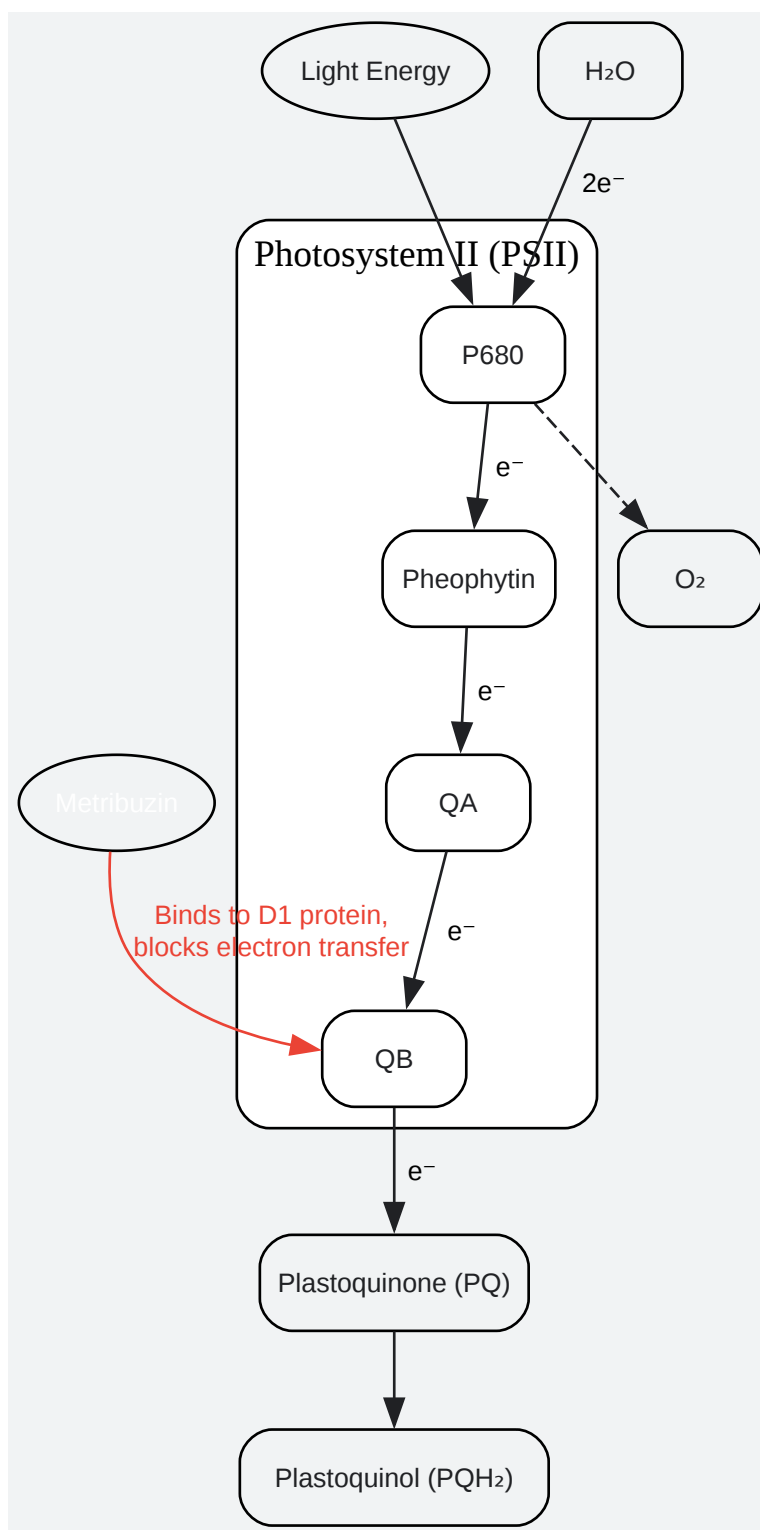
Parameter	Value
LC Column	C18 or similar reversed-phase column
Mobile Phase	Gradient of water and acetonitrile or methanol with additives like formic acid or ammonium acetate
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
MS/MS Transitions	Metribuzin: e.g., m/z 215.1 → 187.1 (quantifier), 215.1 → 145.1 (qualifier)[5][6]. N-Methyl Metribuzin-d3: The precursor ion would be m/z 234.3, with corresponding product ions.

Mechanism of Action of the Parent Compound, Metribuzin

Metribuzin, the non-deuterated parent compound, is a potent inhibitor of photosynthesis in susceptible plants. It acts by blocking the electron transport chain in Photosystem II (PSII).[3][7]

Inhibition of Photosystem II:

Metribuzin disrupts the normal flow of electrons by binding to the D1 protein in the PSII complex. This binding event prevents the reduction of plastoquinone (PQ) to plastoquinol (PQH₂), effectively halting the photosynthetic process.



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Caption: Inhibition of photosynthetic electron transport by Metribuzin.

Conclusion

N-Methyl Metribuzin-d3 is an indispensable tool for the accurate and reliable quantification of the herbicide Metribuzin and its metabolites. Its use as an internal standard in isotope dilution mass spectrometry minimizes analytical errors and allows for sensitive detection in complex environmental and biological samples. A thorough understanding of its chemical properties and the mechanism of action of its parent compound is essential for its effective application in research and monitoring studies.

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